

A Technical Guide to 3-Bromo-2-chlorothiophene: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: **3-Bromo-2-chlorothiophene**

Cat. No.: **B1270748**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-chlorothiophene**, a halogenated thiophene derivative of significant interest in organic synthesis and medicinal chemistry. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and a representative synthetic protocol.

Chemical Structure and IUPAC Name

3-Bromo-2-chlorothiophene is a substituted five-membered aromatic heterocycle containing a sulfur atom. The thiophene ring is substituted with a bromine atom at the 3-position and a chlorine atom at the 2-position.

The unequivocal IUPAC name for this compound is **3-bromo-2-chlorothiophene**.^[1]

Structural Diagram

Caption: 2D structure of **3-Bromo-2-chlorothiophene**.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **3-Bromo-2-chlorothiophene** is presented below. This data is crucial for its application in synthesis and for its characterization.

Property	Value
Molecular Formula	C4H2BrClS
Molecular Weight	197.48 g/mol [1] [2]
Boiling Point	70 °C at 9 mmHg
Density	1.808 g/mL at 25 °C
Refractive Index (n20/D)	1.6
Appearance	Clear colorless to yellowish liquid
CAS Number	40032-73-3 [1]

Spectroscopic data for **3-Bromo-2-chlorothiophene** is available and includes ¹³C NMR and Mass Spectrometry data which can be found in public databases such as PubChem.[\[1\]](#)

Experimental Protocol: Synthesis of 3-Bromo-2-chlorothiophene

While a specific, detailed protocol for the direct synthesis of **3-Bromo-2-chlorothiophene** is not readily available in the public literature, a plausible method involves the electrophilic bromination of 2-chlorothiophene. The following is a representative protocol based on established methods for the bromination of thiophene derivatives.

Reaction: Bromination of 2-chlorothiophene

Materials:

- 2-chlorothiophene
- N-Bromosuccinimide (NBS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate solution

- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-chlorothiophene (1.0 eq.) in anhydrous DMF.
- Reagent Addition: Cool the solution to 0 °C in an ice bath. Add N-Bromosuccinimide (1.05 eq.) portion-wise over 30 minutes, ensuring the temperature remains below 5 °C.
- Reaction Monitoring: Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Upon completion, pour the reaction mixture into water and extract with dichloromethane (3 x 50 mL).
- Washing: Wash the combined organic layers sequentially with saturated aqueous sodium thiosulfate solution, saturated aqueous sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure **3-Bromo-2-chlorothiophene**.

Synthetic Workflow Diagram



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Caption: Experimental workflow for the synthesis of **3-Bromo-2-chlorothiophene**.

Applications and Safety

Applications:

3-Bromo-2-chlorothiophene serves as a versatile building block in organic synthesis. Its utility is particularly noted in the preparation of more complex thiophene-containing molecules for applications in:

- Pharmaceuticals: As an intermediate for the synthesis of active pharmaceutical ingredients.
- Agrochemicals: In the development of new pesticides and herbicides.
- Dyestuffs: As a precursor in the synthesis of organic dyes.

Safety and Handling:

3-Bromo-2-chlorothiophene is classified as a hazardous substance.^[1] It is known to cause skin and serious eye irritation and may cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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References

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